

Detecting N-Nitrosovarenicline: A Guide to Analytical Methods and Protocols

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Compound of Interest

Compound Name: *N-Nitrosovarenicline*

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This application note provides detailed methodologies for the detection and quantification of **N-Nitrosovarenicline**, a nitrosamine impurity of concern in varenicline drug products. The protocols outlined below are intended for researchers, scientists, and drug development professionals engaged in the quality control and safety assessment of pharmaceuticals. This document summarizes key analytical techniques, primarily focusing on Liquid Chromatography-Mass Spectrometry (LC-MS) based methods, and presents quantitative data in a comparative format to aid in method selection and implementation.

Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[1][2] **N-Nitrosovarenicline** is a nitrosamine drug substance-related impurity (NDSRI) that has been identified in varenicline, a medication used for smoking cessation.[3][4][5] Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict acceptable intake (AI) limits for nitrosamine impurities, necessitating the

development of highly sensitive and specific analytical methods for their detection and quantification.[2][6][7] The FDA has set an acceptable intake limit for N-nitroso-varenicline at 37 ng per day.[5][6][8]

This guide details validated analytical methods for the determination of **N-Nitrosovarenicline** in both drug substance and drug product matrices.

Analytical Approaches

The primary analytical technique for the quantification of **N-Nitrosovarenicline** is Liquid Chromatography coupled with Mass Spectrometry (LC-MS). This is due to the high sensitivity and selectivity required to detect trace levels of this impurity.[9] Specifically, methods utilizing High-Resolution Mass Spectrometry (HRMS) and Tandem Mass Spectrometry (MS/MS) are prevalent.

- Liquid Chromatography-High Resolution Mass Spectrometry (LC-ESI-HRMS): This method, detailed by the FDA, employs reverse-phase chromatography to separate **N-Nitrosovarenicline** from the active pharmaceutical ingredient (API), varenicline. Detection is achieved using a high-resolution mass spectrometer, which allows for the monitoring of the accurate mass-to-charge ratio (m/z) of the protonated impurity ion, ensuring high sensitivity and specificity.[3]
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This approach is also widely used and offers excellent sensitivity and selectivity through Multiple Reaction Monitoring (MRM).[10][11][12] It is a robust tool for quantifying nitrosamine impurities in pharmaceutical dosage forms.[11][12][13]

Quantitative Data Summary

The performance of various analytical methods for **N-Nitrosovarenicline** detection is summarized in the table below. This allows for a direct comparison of their sensitivity and range.

Method	Analyte(s)	LOD (ppm)	LOQ (ppm)	Linearity Range	Reference
LC-ESI-HRMS	N-Nitrosovarenicline	0.2	1.0	1.0 – 200 ppm	[3]
LC-APCI-MS/MS	N-Nitrosovarenicline, NDMA, NDEA	0.22	0.66	0.66-19.88 ppm	[10]
LC-MS/MS	N-Nitrosovarenicline	0.13	0.66	Not Specified	[14]
LC-MS/MS	N-Nitrosovarenicline, Nitrosamine Impurity A, Nitrosamine Impurity B	0.4 (Impurity A), 0.5 (N-Nitrosovarenicline & Impurity B)	0.4 (Impurity A), 0.5 (N-Nitrosovarenicline & Impurity B)	Not Specified	[11] [12] [13]

Experimental Protocols

The following sections provide detailed protocols for the analysis of **N-Nitrosovarenicline** in drug substances and drug products.

Reagents and Materials

- **N-Nitrosovarenicline** reference standard
- Varenicline Tartrate drug substance/product
- Methanol (HPLC grade or equivalent)
- Water (HPLC grade or equivalent)

- Formic Acid (ACS grade or equivalent)
- Volumetric flasks, pipettes, and other standard laboratory glassware
- Analytical balance
- Vortex mixer
- Mechanical wrist-action shaker
- Centrifuge
- Syringe filters (e.g., 0.22 μ m PVDF)
- HPLC vials

Standard Solution Preparation

- Stock Standard Preparation: Accurately weigh approximately 10 mg of **N-Nitrosovarenicline** reference standard and transfer it into a 100 mL volumetric flask.^{[3][4]} Dissolve and dilute to volume with methanol.^{[3][4]} This can be done in duplicate to create two independent stock standards.^[4]
- Intermediate and Working Standard Preparation: Prepare a series of dilutions from the stock standard solution using methanol as the diluent to create calibration standards and quality control (QC) samples at the desired concentrations.^[3]

Sample Preparation

- Accurately weigh approximately 25-43 mg of varenicline tartrate drug substance.^{[3][4]}
- Quantitatively transfer the weighed substance into a 50 mL volumetric flask.^{[3][4]}
- Add methanol to the flask and mix using a stir bar until the substance is fully dissolved.^{[3][4]}
- Dilute to the final volume with methanol.^{[3][4]}
- Filter the solution using a 0.22 μ m PVDF syringe filter into an HPLC vial for analysis.^{[3][4]}

- Crush a suitable number of tablets to achieve a target concentration of 0.5 mg/mL of varenicline in methanol.[\[3\]](#)[\[4\]](#)
- Transfer the crushed tablet powder into a 15 mL glass centrifuge tube.[\[3\]](#)[\[4\]](#)
- Add the appropriate volume of methanol and vortex for approximately one minute.[\[3\]](#)[\[4\]](#)
- Shake the sample for 40 minutes using a mechanical wrist-action shaker.[\[3\]](#)[\[4\]](#)
- Centrifuge the sample for 15 minutes at 4500 rpm.[\[3\]](#)[\[4\]](#)
- Filter the supernatant using a 0.22 µm PVDF syringe filter into an HPLC vial for analysis.[\[3\]](#)[\[4\]](#)

Chromatographic and Mass Spectrometric Conditions

The following are typical LC-MS conditions that can be adapted based on the specific instrumentation available.

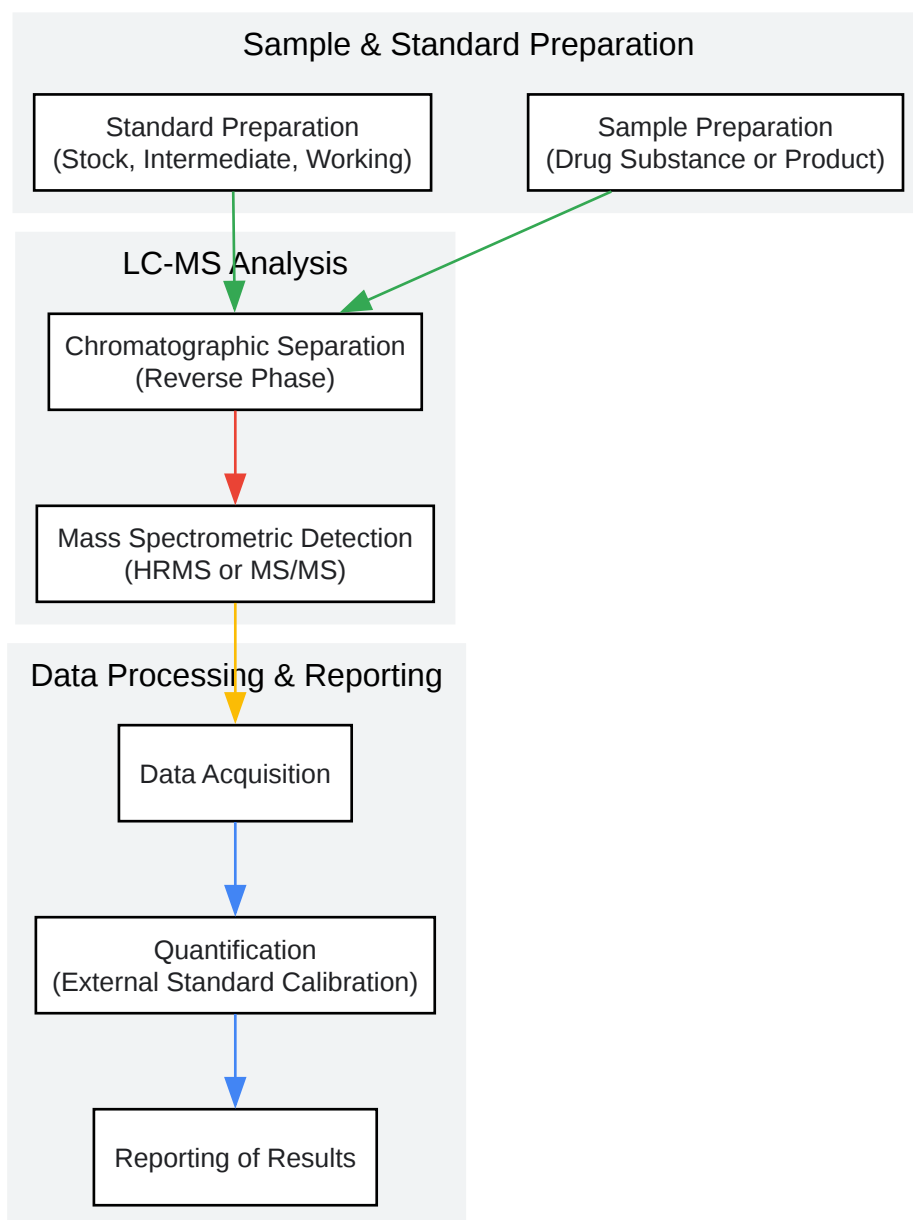
- LC System: Agilent 1290 Infinity II UHPLC or equivalent
- Column: Waters Acquity UPLC BEH C18, 1.7 µm, 2.1 x 100 mm, or equivalent
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40 °C
- Gradient Program:
 - 0.0 min: 10% B
 - 1.0 min: 10% B

- 8.0 min: 90% B
- 9.0 min: 90% B
- 9.1 min: 10% B
- 12.0 min: 10% B
- Mass Spectrometer: Thermo Scientific Q-Exactive HF-X Orbitrap MS or equivalent
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection: Full scan with a resolution of 60,000, monitoring the accurate m/z of the protonated **N-Nitrosovarenicline** ion.
- LC System: Suitable HPLC or UHPLC system
- Column: InertSustain AQ C18 (150 x 4.6 mm, 3.0 μ m) or Biphenyl column (150 x 4.6 mm, 2.6 μ m)[10][11][12]
- Mobile Phase A: 0.1% Formic Acid in Water[10]
- Mobile Phase B: 0.1% Formic Acid in Methanol[10]
- Flow Rate: 0.4 - 0.6 mL/min[10][11][12]
- Injection Volume: 20 μ L[11][12]
- Column Temperature: 30 $^{\circ}$ C[11][12]
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Sciex QTRAP 4500)[11][12]
- Ionization Mode: Positive Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI)[10][11][12]
- Detection: Multiple Reaction Monitoring (MRM) mode

Visualized Workflows

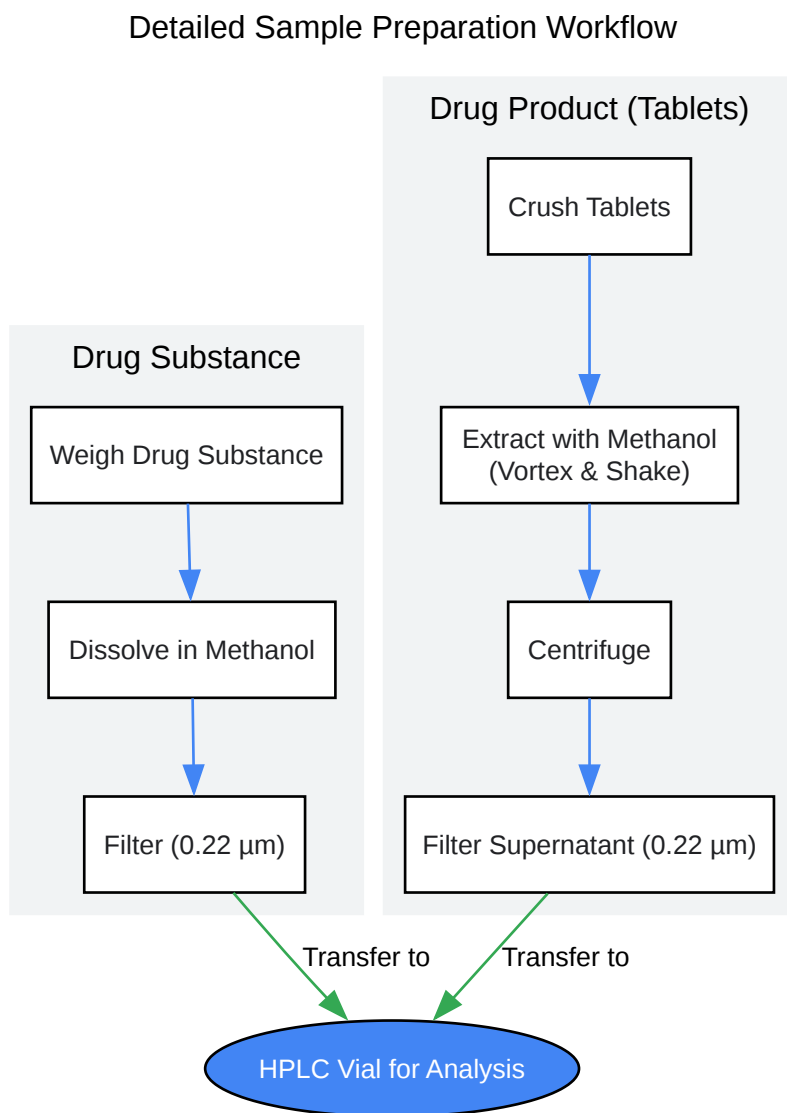
The following diagrams illustrate the key experimental workflows for the analysis of **N-Nitrosovorenicline**.

Overall Workflow for N-Nitrosovorenicline Analysis



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Caption: High-level workflow for **N-Nitrosovarenicline** analysis.



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Caption: Step-by-step sample preparation workflow.

Conclusion

The analytical methods described in this application note provide robust and reliable means for the detection and quantification of **N-Nitrosovarenicline** in varenicline drug substances and products. The choice between LC-HRMS and LC-MS/MS will depend on the specific requirements of the laboratory and the instrumentation available. Adherence to these validated protocols is crucial for ensuring the safety and quality of varenicline-containing medicines and for meeting regulatory expectations. It is recommended that any laboratory implementing these methods perform a method verification to demonstrate suitability for its intended purpose.[3]

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